

Technical Data Sheet: 3-Chloro-2-fluoro-5-(trifluoromethyl)benzaldehyde

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Compound of Interest

Compound Name: 3-Chloro-2-fluoro-5-(trifluoromethyl)benzaldehyde

Cat. No.: B1348975

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For Research and Development Professionals

This document provides a comprehensive overview of the physicochemical properties of **3-Chloro-2-fluoro-5-(trifluoromethyl)benzaldehyde**, a key intermediate in various synthetic applications.

Molecular Identity and Structure

3-Chloro-2-fluoro-5-(trifluoromethyl)benzaldehyde is an aromatic aldehyde characterized by the presence of chloro, fluoro, and trifluoromethyl functional groups on the benzaldehyde scaffold.

Chemical Structure:

Caption: Chemical structure of **3-Chloro-2-fluoro-5-(trifluoromethyl)benzaldehyde**.

Physicochemical Properties

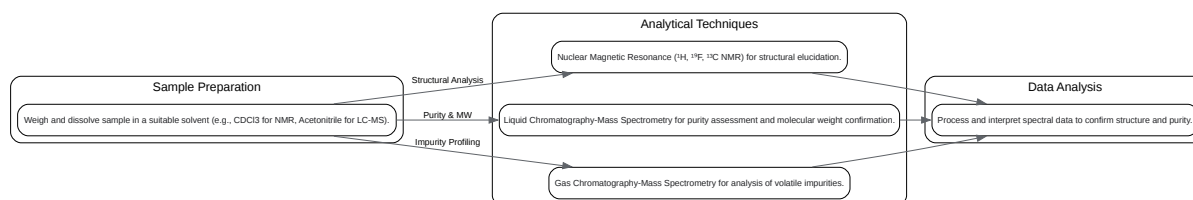
A summary of the key quantitative data for **3-Chloro-2-fluoro-5-(trifluoromethyl)benzaldehyde** is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₈ H ₃ ClF ₄ O	[1][2]
Molecular Weight	226.56 g/mol	[1][2]
CAS Number	261763-02-4	[1][2]
Density	1.54 g/mL at 25 °C	[2]
Boiling Point	196 °C	[2]
Refractive Index	n ₂₀ /D 1.476	[2]

Experimental Protocols

The characterization of **3-Chloro-2-fluoro-5-(trifluoromethyl)benzaldehyde** typically involves standard analytical techniques to confirm its identity and purity. While specific experimental details may vary between laboratories, the general methodologies are outlined below.

Workflow for Quality Control Analysis:

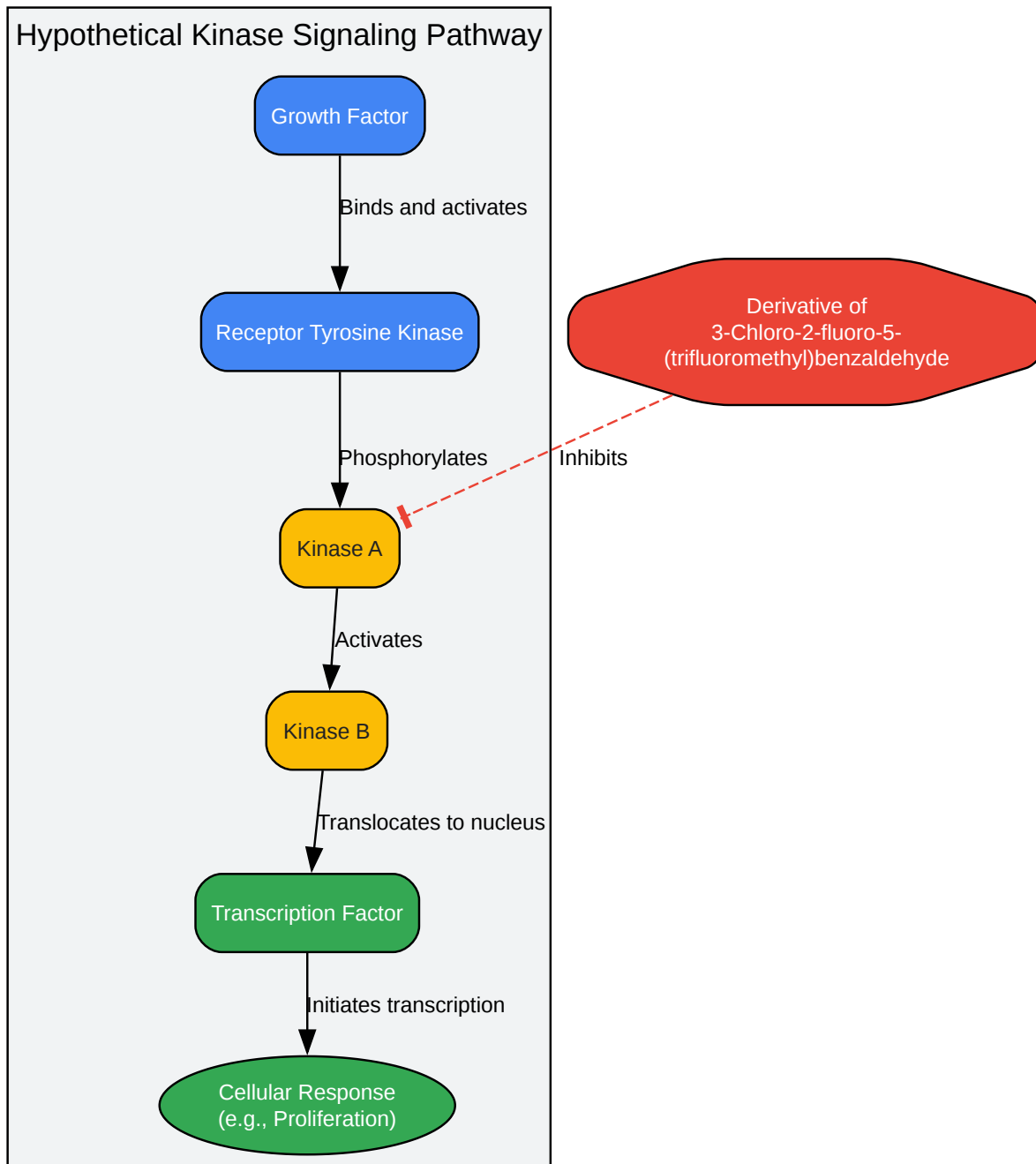


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Caption: A generalized workflow for the quality control analysis of synthesized benzaldehyde derivatives.

Signaling Pathway Interactions (Hypothetical)

In drug discovery, understanding how a molecule might interact with biological pathways is crucial. While the specific biological activity of **3-Chloro-2-fluoro-5-(trifluoromethyl)benzaldehyde** is not detailed here, the following diagram illustrates a hypothetical signaling pathway where a derivative of this compound could act as an inhibitor.



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Caption: A hypothetical signaling pathway illustrating the potential inhibitory action of a drug candidate.

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References

- 1. 3-Chloro-2-Fluoro-5-(Trifluoromethyl)Benzaldehyde | 261763-02-4 | FC91607 [biosynth.com]
- 2. 3-氯-2-氟-5-(三氟甲基)苯甲醛 96% | Sigma-Aldrich [sigmaaldrich.com]
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